

An In-depth Technical Guide to the Chemical Properties of Dimethyl Selenide

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Compound of Interest

Compound Name: DIMETHYL SELENIDE

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl selenide ((CH₃)₂Se), a simple organoselenium compound, is a volatile, colorless liquid with a characteristic garlic-like odor.[1] It plays a significant role as a metabolite in biological systems, representing a key component of the selenium detoxification pathway through biomethylation.[2] In recent years, organoselenium compounds have garnered increasing interest in the field of drug development, particularly for their potential anticancer properties.[3][4][5][6] This technical guide provides a comprehensive overview of the chemical properties of **dimethyl selenide**, including its physical characteristics, spectroscopic data, reactivity, and relevant experimental protocols, to support ongoing research and development efforts.

Core Chemical and Physical Properties

The fundamental chemical and physical properties of **dimethyl selenide** are summarized in the table below, providing a foundational dataset for laboratory applications.

Property	Value	Reference
Molecular Formula	C ₂ H ₆ Se	[2]
Molecular Weight	109.04 g/mol	[2]
Appearance	Colorless liquid	[7]
Odor	Garlic-like	[1]
Density	1.4077 g/cm ³ at 14.6 °C	[7]
Boiling Point	55 °C (328 K)	[7]
Melting Point	-87.2 °C (186.0 K)	[7]
Carbon-Selenium Bond Length	1.943 Å (Microwave Spectroscopy)	[7]
C-Se-C Bond Angle	96.2° (Microwave Spectroscopy)	[7]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of **dimethyl selenide**. The following tables summarize key spectroscopic data.

NMR Spectroscopy

Nucleus	Chemical Shift (δ)	Coupling Constants	Reference
¹ H	~1.90 ppm (singlet)	J(¹³ C- ¹ H): 140.3 Hz, J(⁷⁷ Se- ¹ H): 10.5 Hz	[8]
⁷⁷ Se	0.0 ppm (Reference)	J(¹³ C- ⁷⁷ Se): -62.0 Hz	[9]

Mass Spectrometry (Electron Ionization)

m/z	Ion	Relative Intensity
110	$[\text{C}_2\text{H}_6^{78}\text{Se}]^+$ (Molecular Ion)	High
95	$[\text{CH}_3\text{Se}]^+$	Moderate
80	$[\text{Se}]^+$	Moderate
15	$[\text{CH}_3]^+$	Moderate

Note: The mass spectrum of **dimethyl selenide** exhibits a characteristic isotopic pattern due to the natural abundance of selenium isotopes.

Experimental Protocols

Detailed methodologies are essential for the synthesis, purification, and analysis of **dimethyl selenide** in a research setting.

Synthesis of Dimethyl Selenide

Reaction: $\text{Na}_2\text{Se} + 2\text{CH}_3\text{I} \rightarrow (\text{CH}_3)_2\text{Se} + 2\text{NaI}$ [\[7\]](#)

Materials:

- Sodium selenide (Na_2Se)
- Methyl iodide (CH_3I)
- Anhydrous solvent (e.g., tetrahydrofuran (THF) or ethanol)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend sodium selenide in the anhydrous solvent under an inert atmosphere.
- Cool the suspension in an ice bath.

- Slowly add methyl iodide to the cooled suspension with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the sodium iodide precipitate.
- The filtrate contains the crude **dimethyl selenide**.

Purification by Distillation

Procedure:

- Assemble a simple distillation apparatus.[\[10\]](#)
- Place the crude **dimethyl selenide** filtrate in the distillation flask.
- Gently heat the flask in a water bath.
- Collect the fraction that distills at approximately 55-58 °C.[\[7\]](#)
- Due to the low boiling point, a reduced pressure (vacuum) distillation is generally not necessary but can be employed for higher purity.[\[11\]](#)[\[12\]](#)

Spectroscopic Analysis Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Prepare a solution of the purified **dimethyl selenide** in a deuterated solvent (e.g., CDCl₃).
- ¹H NMR: Acquire the spectrum using a standard NMR spectrometer. The methyl protons will appear as a singlet around 1.90 ppm.

- ^{77}Se NMR: Acquire the spectrum using a multinuclear NMR spectrometer. **Dimethyl selenide** is often used as a reference standard for ^{77}Se NMR and is assigned a chemical shift of 0.0 ppm.[9] Experimental parameters should be optimized for the specific instrument, but typically involve a larger spectral width due to the wide range of selenium chemical shifts. [1][13][14]

Mass Spectrometry (MS):

- Sample Introduction: Introduce a dilute solution of **dimethyl selenide** into the mass spectrometer via a suitable inlet system (e.g., direct infusion or GC-MS).
- Ionization: Use electron ionization (EI) at a standard energy of 70 eV.[15]
- Analysis: The resulting mass spectrum will show the molecular ion peak and characteristic fragment ions.[16][17][18] The isotopic pattern of selenium should be clearly visible.

Infrared (IR) Spectroscopy:

- Sample Preparation: Place a drop of the neat liquid **dimethyl selenide** between two salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, a liquid cell can be used.[19][20]
- Analysis: Acquire the FTIR spectrum. Key vibrational modes to observe include C-H stretching and bending, and C-Se stretching frequencies.

Raman Spectroscopy:

- Sample Preparation: Place the liquid **dimethyl selenide** in a glass capillary tube or a suitable sample holder.
- Analysis: Acquire the Raman spectrum using a Raman spectrometer. The C-Se symmetric and asymmetric stretching vibrations are typically observed in the Raman spectrum.

Chemical Reactivity and Signaling Pathways

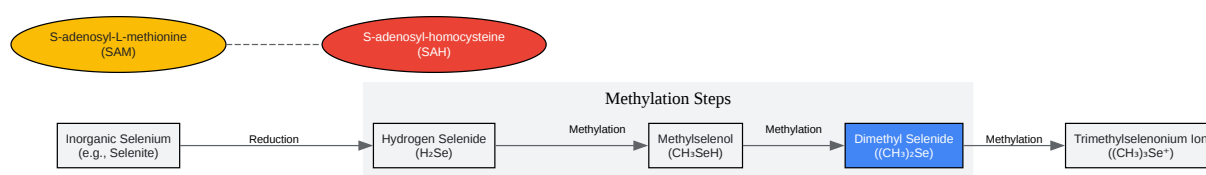
Key Chemical Reactions

Dimethyl selenide, as a selenoether, exhibits reactivity primarily at the selenium center. It can act as a nucleophile, reacting with electrophiles such as alkyl halides to form selenonium salts.

Oxidation of **dimethyl selenide** can lead to the formation of dimethyl selenoxide $((\text{CH}_3)_2\text{SeO})$ and subsequently dimethyl selenone $((\text{CH}_3)_2\text{SeO}_2)$.

Biological Signaling and Detoxification Pathway

In biological systems, selenium is metabolized through a series of methylation steps, which serve as a detoxification mechanism.^[2] Inorganic selenium compounds are ultimately converted to **dimethyl selenide** and the trimethylselenonium ion for excretion. S-adenosyl-L-methionine (SAM) acts as the methyl group donor in this pathway.^{[21][22][23][24]}

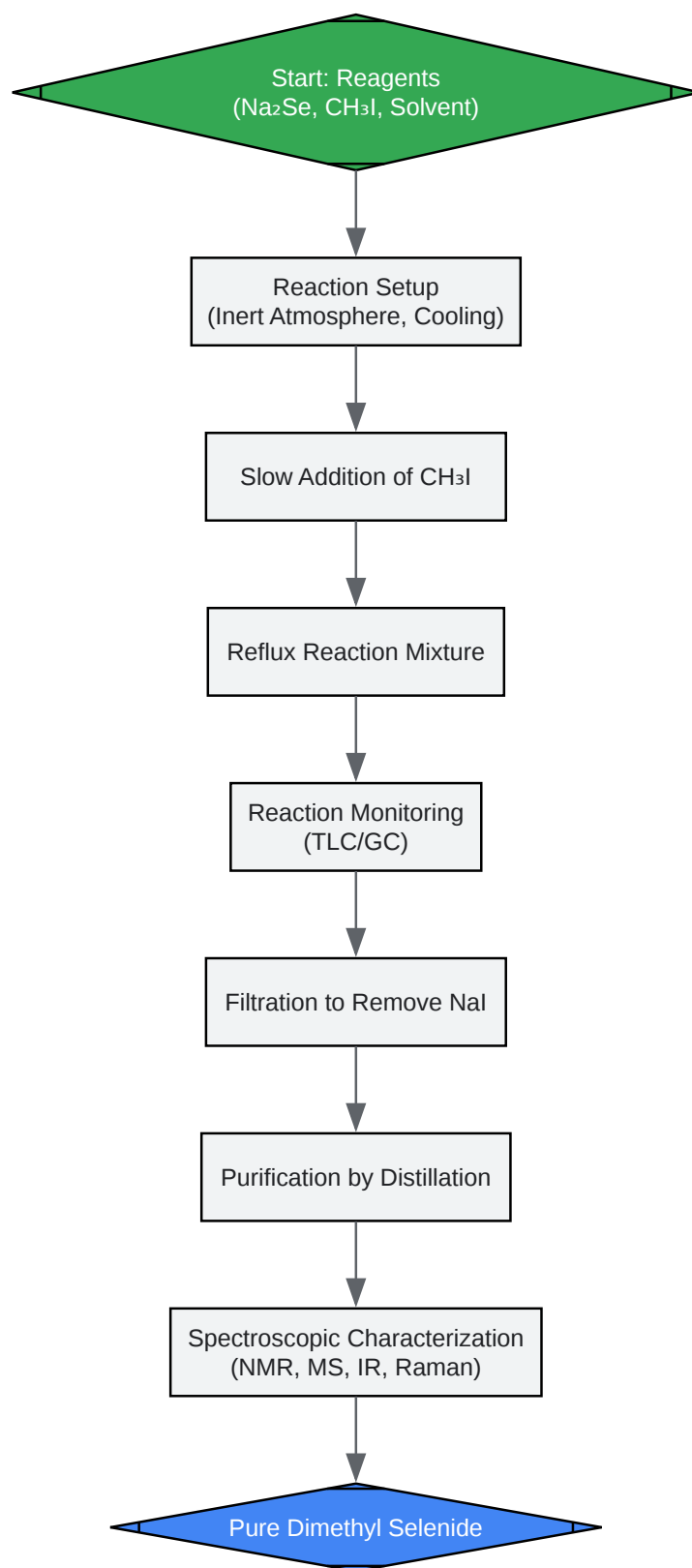


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Caption: Selenium detoxification pathway via methylation.

Experimental Workflow for Synthesis and Purification

A typical laboratory workflow for the synthesis and purification of **dimethyl selenide** is outlined below.

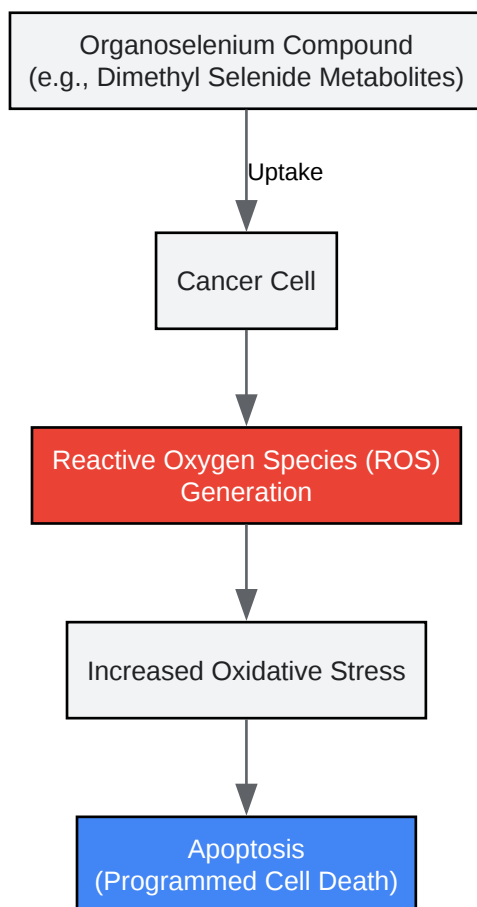


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Caption: Experimental workflow for **dimethyl selenide** synthesis.

Role in Cancer Research

Organoselenium compounds, including metabolites like **dimethyl selenide**, have shown promise as anticancer agents.[3][4][5][6][25] Their proposed mechanisms of action often involve the induction of oxidative stress in cancer cells through the generation of reactive oxygen species (ROS), leading to apoptosis.



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Caption: Proposed anticancer mechanism of organoselenium compounds.

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